"saponification of Methyl 1-hydroxycyclohexanecarboxylate"

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Compound of Interest

Compound Name:	*Methyl 1-hydroxycyclohexanecarboxylate*
CAS No.:	*6149-50-4*
Cat. No.:	*B3054664*

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Application Note: High-Efficiency Saponification of **Methyl 1-hydroxycyclohexanecarboxylate**

Abstract

This application note details the optimized protocol for the saponification of **Methyl 1-hydroxycyclohexanecarboxylate** (CAS 6149-50-4) to its corresponding free acid, 1-hydroxycyclohexanecarboxylic acid (CAS 1123-28-0). Unlike simple primary esters, this substrate features a gem-disubstituted

-carbon (a tertiary alcohol and the ester group on the same carbon), introducing steric hindrance that can retard nucleophilic attack. This guide provides two validated methods: a mild Lithium Hydroxide (LiOH) protocol for small-scale/sensitive exploration and a robust Potassium Hydroxide (KOH) reflux method for preparative scale-up.

Introduction & Strategic Analysis

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2.1 The Substrate Challenge **Methyl 1-hydroxycyclohexanecarboxylate** represents a class of

-hydroxy esters often used as intermediates in the synthesis of anticholinergic drugs (e.g., Glycopyrrolate precursors) and gabapentinoids.

The primary challenge in hydrolyzing this ester is steric crowding at the carbonyl carbon.[1] The C1 position is quaternary, bound to:

- The cyclohexane ring (C2 and C6).
- The hydroxyl group (-OH).
- The methoxycarbonyl group (-COOMe).[2]

This "gem-disubstitution" creates a protective pocket that hinders the approach of the hydroxide nucleophile. Furthermore, the adjacent tertiary hydroxyl group can engage in intramolecular hydrogen bonding with the carbonyl oxygen, potentially altering the electrophilicity of the ester.

2.2 Reaction Strategy To overcome the activation energy barrier imposed by sterics, our protocol utilizes high-dielectric solvent systems to solvate the ionic intermediate and, in Method B, thermal energy to drive the formation of the tetrahedral intermediate.

Mechanistic Pathway

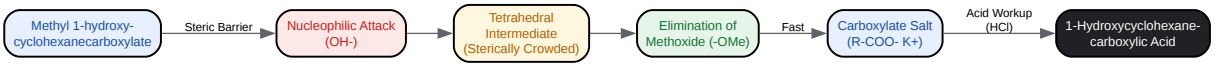
The reaction follows a BAC2 mechanism (Base-catalyzed, Acyl-oxygen cleavage, Bimolecular).

Key Mechanistic Steps:

- Nucleophilic Attack: Hydroxide ion attacks the carbonyl carbon. Rate-determining step due to steric hindrance.
- Tetrahedral Intermediate: Formation of a transient anionic species.
- Collapse: Elimination of the methoxide leaving group.

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- Deprotonation (Irreversible): The generated methoxide deprotonates the carboxylic acid to form the carboxylate salt. This step drives the equilibrium to completion.



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Figure 1: Mechanistic flow of the BAC2 saponification. The transition to the tetrahedral intermediate is the energy-demanding step due to the quaternary center.

Experimental Protocols

Method A: Mild Hydrolysis (LiOH/THF)

Recommended for: Small scale (<1g), initial screening, or if substrate contains heat-sensitive moieties elsewhere.

Reagents:

- Substrate: **Methyl 1-hydroxycyclohexanecarboxylate** (1.0 equiv)
- Base: Lithium Hydroxide Monohydrate ($LiOH \cdot H_2O$) (3.0 equiv)[3]
- Solvent: THF : Water (3:1 v/v)[4]

Protocol:

- Dissolution: In a round-bottom flask, dissolve the substrate in THF (0.2 M concentration).
- Activation: Dissolve $LiOH \cdot H_2O$ in the calculated volume of water and add dropwise to the THF solution. The mixture may become biphasic or cloudy.
- Reaction: Stir vigorously at 40°C for 4–6 hours.
  - Note: While standard esters hydrolyze at RT, this hindered ester benefits from mild heating.

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- Monitoring: Check TLC (See Section 6).
- Quench: Evaporate THF under reduced pressure (Rotavap, 35°C). The residue will be the aqueous lithium carboxylate salt.

Method B: High-Throughput Reflux (KOH/MeOH)

Recommended for: Scale-up (>5g), high yield requirements, and robust substrates.

Reagents:

- Substrate: **Methyl 1-hydroxycyclohexanecarboxylate** (1.0 equiv)[5]
- Base: Potassium Hydroxide (KOH) pellets (4.0 equiv)
- Solvent: Methanol : Water (9:1 v/v)[6]

Protocol:

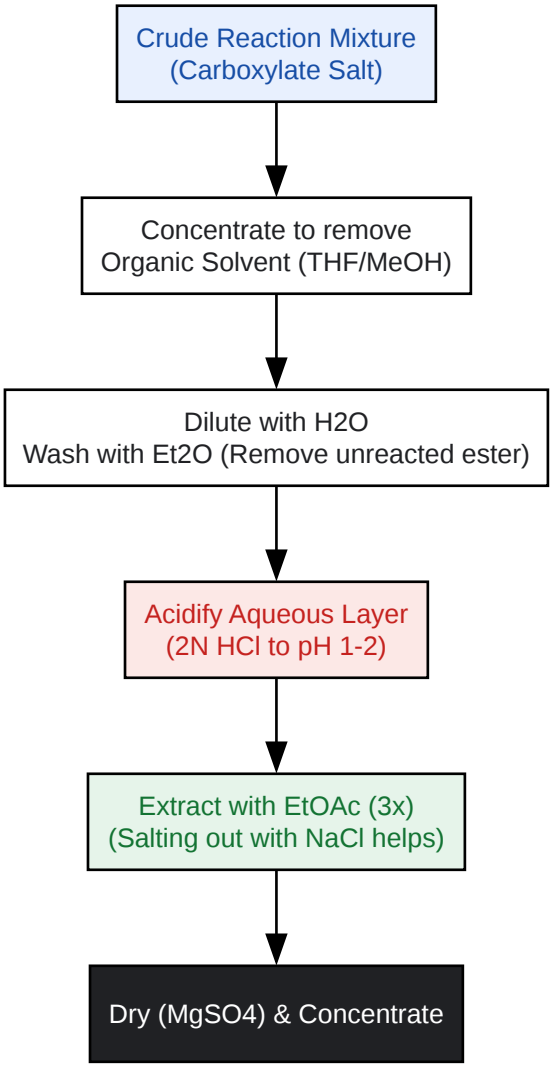
- Preparation: Dissolve KOH in the water/methanol mixture. Caution: Exothermic.
- Addition: Add the substrate to the basic solution.
- Reflux: Heat the mixture to reflux (approx. 70–75°C) for 2–3 hours.
  - Why Reflux? The thermal energy overcomes the steric repulsion at the quaternary center, ensuring 100% conversion.
- Concentration: Cool to room temperature and concentrate in vacuo to remove Methanol.
- Workup (Critical): See Section 5.

Workup & Isolation (Universal)

The isolation of

-hydroxy acids requires care to prevent water retention or loss during extraction.

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Figure 2: Isolation workflow ensuring removal of neutral impurities before acidification.

Detailed Steps:

- Wash: Dilute the aqueous residue (from Method A or B) with water.[7] Wash once with Diethyl Ether or MTBE to remove any unreacted ester or non-polar impurities. Discard the organic (ether) layer.
- Acidification: Cool the aqueous layer to 0°C. Slowly add 2N HCl until pH reaches ~1–2.
  - Observation: The solution may turn cloudy as the free acid precipitates or oils out.

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- Extraction: Extract the acidic aqueous layer with Ethyl Acetate (3 x Vol).[7]
  - Tip: If the acid is highly water-soluble, saturate the aqueous layer with NaCl (brine) to facilitate "salting out."
- Drying: Dry combined organics over anhydrous $MgSO_4$. Filter and concentrate.
- Purification: The resulting solid (1-hydroxycyclohexanecarboxylic acid) is typically pure enough (>95%). If necessary, recrystallize from Toluene/Hexanes.

Process Analytical Technology (PAT)

Method	Parameter	Expected Signal (Product vs. Reactant)
TLC	Rf Value	Ester: High Rf (approx 0.6 in 30% EtOAc/Hex).Acid: Low Rf (approx 0.1, streaks). Use Bromocresol Green stain (turns yellow/acidic).
1H NMR	Methyl Ester Peak	Reactant: Singlet at ~3.7 ppm ($-COOCH_3$).Product: Disappearance of the 3.7 ppm singlet.
IR	Carbonyl Stretch	Ester: Sharp band at ~1730 cm^{-1}.Acid: Broad band ~1700–1720 cm^{-1} plus broad O-H stretch (2500–3300 cm^{-1}).

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Incomplete Reaction	Steric hindrance at C1.	Increase temperature to reflux (Method B) or switch solvent to Ethylene Glycol/KOH (100°C).
Low Yield (Mass Balance)	Product remains in aqueous phase.	The -hydroxy group increases water solubility. Saturate aqueous phase with NaCl before extraction; use 10% MeOH in DCM for extraction.
Elimination Product	Dehydration of tertiary alcohol.	Avoid concentrated H_2SO_4 or extreme heat during workup. Ensure acidification is done with dilute HCl (1N or 2N) at 0°C.

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